

Safety and Handling of 4-Bromo-2,N,N-trimethylaniline: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2,N,N-trimethylaniline

Cat. No.: B1280631

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide is intended to provide comprehensive safety and handling information for **4-Bromo-2,N,N-trimethylaniline** (CAS No. 50638-49-8). Due to a lack of extensive, formally documented safety and toxicology data for this specific compound, this guide incorporates information from structurally similar chemicals, including 4-bromo-N,N-dimethylaniline, 4-bromoaniline, and 4-bromo-2-methylaniline. This information should be used as a precautionary guide, and a thorough risk assessment should be conducted before handling this chemical.

Chemical Identification and Physical Properties

4-Bromo-2,N,N-trimethylaniline is a substituted aniline derivative. While specific, verified physical and chemical properties for this compound are not readily available in the searched literature, data for the closely related compound 4-Bromo-2-methylaniline can provide an estimation.

Table 1: Physicochemical Properties of **4-Bromo-2,N,N-trimethylaniline** and a Related Analogue

| Property | Value (4-Bromo-2,N,N-trimethylaniline) | Value (4-Bromo-2-methylaniline) | Source |
|--------------------|--|--|--------|
| CAS Number | 50638-49-8 | 583-75-5 | [1][2] |
| Molecular Formula | C ₉ H ₁₂ BrN | C ₇ H ₈ BrN | [1] |
| Molecular Weight | 214.11 g/mol | 186.05 g/mol | [1] |
| Appearance | Data not available | White to light red to green powder/crystal | |
| Melting Point | Data not available | 57-59 °C (lit.) | |
| Boiling Point | Data not available | 240 °C (lit.) | |
| Purity | 97% | 97% | [1] |
| Storage Conditions | 2-8 °C | Room Temperature | [1] |

Hazard Identification and Classification

Specific GHS classification for **4-Bromo-2,N,N-trimethylaniline** is not available. However, based on the classification of structurally similar compounds, it should be handled as a hazardous substance. The following table summarizes the GHS classifications for related aniline derivatives.

Table 2: GHS Hazard Classification of Structurally Similar Anilines

| Hazard Class | 4-bromo-N,N-dimethylaniline | 4-bromoaniline | 4-bromo-2-methylaniline |
|--|-----------------------------|--|------------------------------------|
| Acute Toxicity, Oral | Category 4 | Category 3 or 4 | Category 4 |
| Acute Toxicity, Dermal | Category 4 | Category 3 | Category 4 |
| Acute Toxicity, Inhalation | Category 4 | Category 3 | Category 4 |
| Skin Corrosion/Irritation | Category 2 | Category 2 | Category 2 |
| Serious Eye Damage/Irritation | Category 2A | Category 2 | Category 2 |
| Specific Target Organ Toxicity (Single Exposure) | - | Category 3 (Respiratory irritation) | Category 3 (Respiratory system) |
| Hazard Pictograms | GHS07 (Exclamation Mark) | GHS06 (Skull and Crossbones), GHS08 (Health Hazard), GHS09 (Environment) | GHS07 (Exclamation Mark) |
| Signal Word | Warning | Danger | Warning |
| Hazard Statements | H302+H312+H332, H315, H319 | H301, H311, H331, H315, H319, H335, H373, H410 | H302+H312+H332, H315, H319, H335 |

Note: The classifications are based on available safety data sheets for the respective compounds and may vary between suppliers.

Based on this data, it is prudent to assume that **4-Bromo-2,N,N-trimethylaniline** is harmful if swallowed, in contact with skin, or if inhaled, and may cause skin, eye, and respiratory irritation.

Safe Handling and Storage

Given the potential hazards, strict adherence to safety protocols is mandatory when handling **4-Bromo-2,N,N-trimethylaniline**.

Engineering Controls

- **Ventilation:** All work with this compound should be performed in a properly functioning chemical fume hood to minimize inhalation exposure.
- **Eye Wash and Safety Shower:** A readily accessible eye wash station and safety shower are essential in case of accidental contact.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when handling this chemical.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 3: Recommended Personal Protective Equipment

| PPE Category | Specification | Rationale |
|-------------------------|--|---|
| Eye and Face Protection | Chemical safety goggles and a face shield. | Protects against splashes and airborne particles. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-resistant lab coat, and closed-toe shoes. | Prevents skin contact and absorption. |
| Respiratory Protection | An appropriate NIOSH-approved respirator should be used if there is a risk of inhalation. | Protects against inhalation of dust or vapors. |

Handling Procedures

- Avoid creating dust.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

- Use only outdoors or in a well-ventilated area.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is 2-8 °C.[\[1\]](#)

First Aid Measures

In the event of exposure, immediate action is critical. The following first aid measures are based on information for the target compound and its analogues.[\[2\]](#)

Table 4: First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Seek medical attention. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Section 3.2.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the material, place it in a suitable, closed container for disposal. Avoid generating dust.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Bromo-2,N,N-trimethylaniline** was not found in the search results, a general procedure for the N,N-dimethylation of a similar compound, 4-bromoaniline, can be informative. Additionally, a synthesis method for 4-bromo-N,N-dimethylaniline is available. Researchers should adapt these procedures with caution and perform a thorough risk assessment.

Illustrative Synthesis of a Related Compound: 4-bromo-N,N-dimethylaniline[10]

- Reaction: 10 g of dimethylaniline is dissolved in glacial acetic acid.
- Reagent Addition: 6.6 g of bromine dissolved in glacial acetic acid is gradually added.
- Precipitation: The solution is diluted with water to precipitate the product.
- Purification: The precipitate is filtered and recrystallized from alcohol.

Illustrative Synthesis of 4-bromo-2-methylaniline[11]

A multi-step synthesis is described involving:

- Arylamine Protection: Reaction of o-toluidine with acetic anhydride.
- Bromination: Reaction of the protected amine with N-bromosuccinimide.
- Hydrolysis: Removal of the protecting group with concentrated hydrochloric acid.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-Bromo-2,N,N-trimethylaniline**, from planning to disposal.



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Caption: A logical workflow for the safe handling of hazardous chemicals.

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